

Structural Analysis of the Azetidinylpiperazine Moiety: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl 4-(azetidin-3-yl)piperazine-1-carboxylate*

CAS No.: 219725-67-4

Cat. No.: B1288624

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For Researchers, Scientists, and Drug Development Professionals

Introduction

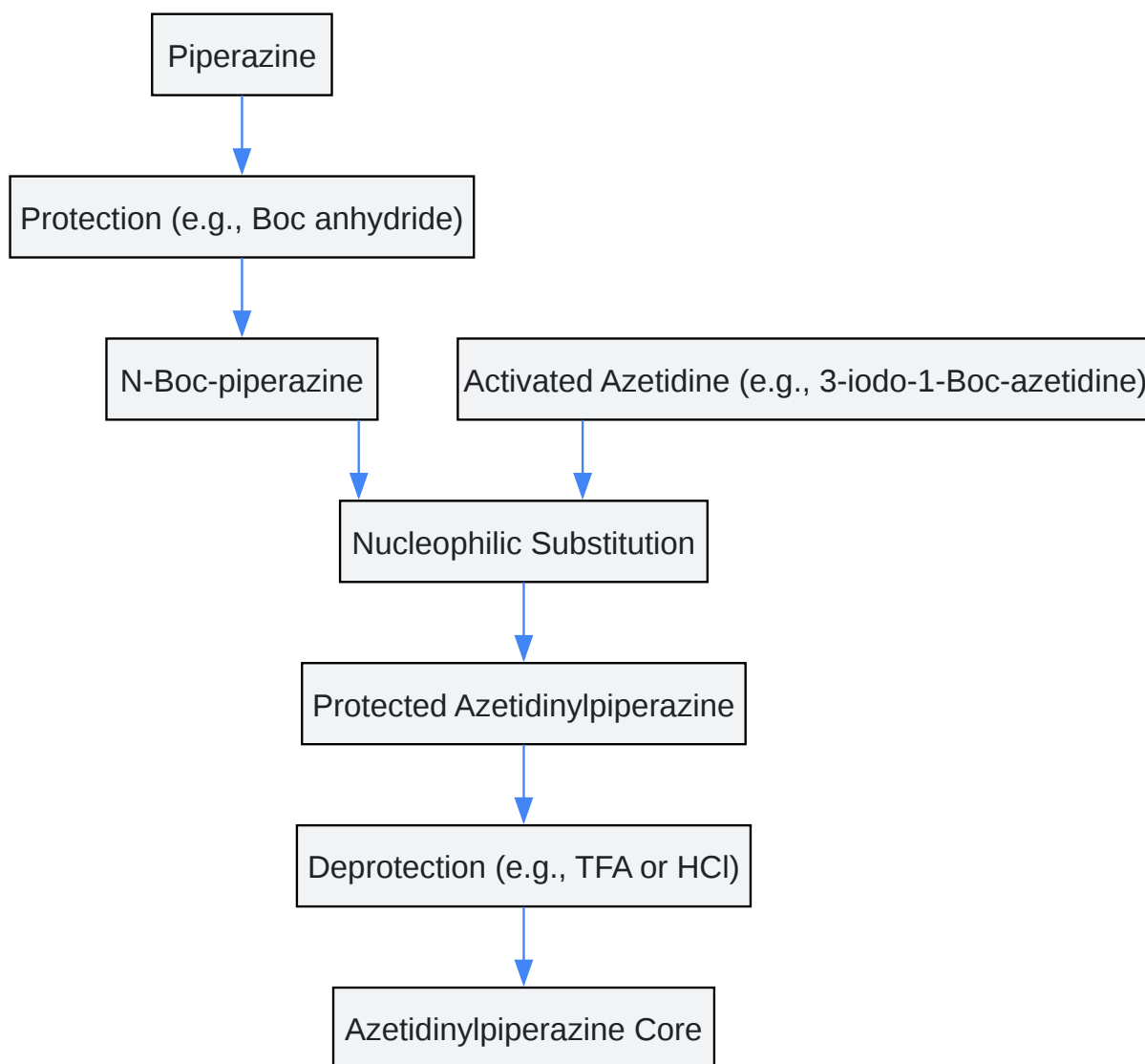
The azetidinylpiperazine moiety is a key structural motif in modern medicinal chemistry, recognized for its presence in a variety of biologically active compounds. This guide provides an in-depth structural analysis of this heterocyclic core, focusing on its synthesis, conformational properties, and its role in modulating key signaling pathways. The unique combination of the strained four-membered azetidine ring and the flexible six-membered piperazine ring imparts distinct physicochemical properties that are advantageous in drug design.

Synthesis of the Azetidinylpiperazine Core

The synthesis of the azetidinylpiperazine core can be achieved through several synthetic routes. A common strategy involves the nucleophilic substitution reaction between a suitably activated azetidine derivative and piperazine.

General Synthetic Workflow

A typical synthetic approach is outlined below. This multi-step process begins with the protection of piperazine, followed by nucleophilic substitution with an activated azetidine, and concluding with deprotection.



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Caption: General workflow for the synthesis of the azetidinylpiperazine core.

Experimental Protocol: Synthesis of 1-(Azetidin-3-yl)piperazine

This protocol describes a representative synthesis of the parent azetidinylpiperazine scaffold.

Materials:

- 1-Boc-3-oxoazetidine
- Piperazine
- Sodium triacetoxyborohydride (STAB)
- Dichloroethane (DCE)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- Reductive Amination: To a solution of 1-Boc-3-oxoazetidine (1.0 eq) and piperazine (1.2 eq) in anhydrous DCE, add STAB (1.5 eq) portion-wise at room temperature.
- Stir the reaction mixture at room temperature for 12-18 hours.
- Quench the reaction by the slow addition of saturated aqueous sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with DCM (3 x 20 mL).

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to afford tert-butyl 3-(piperazin-1-yl)azetidine-1-carboxylate.
- Deprotection: Dissolve the purified product in a 1:1 mixture of DCM and TFA.
- Stir the solution at room temperature for 2-4 hours.
- Concentrate the reaction mixture under reduced pressure.
- Redissolve the residue in a minimal amount of DCM and precipitate the product by the addition of diethyl ether.
- Filter the solid and dry under vacuum to yield 1-(azetidin-3-yl)piperazine as a salt.

Structural and Conformational Analysis

The structural features of the azetidinylpiperazine moiety are defined by the interplay of the rigid azetidine ring and the conformationally mobile piperazine ring.

X-ray Crystallography

While a crystal structure for the parent 1-(azetidin-3-yl)piperazine is not publicly available, analysis of closely related structures from the Cambridge Structural Database (CSD) provides insights into expected bond lengths and angles.

Parameter	Typical Value (Å)	Source
Azetidine C-N Bond Length	1.47 - 1.49	CSD Analysis of azetidine derivatives
Azetidine C-C Bond Length	1.53 - 1.55	CSD Analysis of azetidine derivatives
Piperazine C-N Bond Length	1.45 - 1.47	CSD Analysis of piperazine derivatives
Piperazine C-C Bond Length	1.51 - 1.53	CSD Analysis of piperazine derivatives
C-N-C Angle (Azetidine)	~90°	CSD Analysis of azetidine derivatives
C-N-C Angle (Piperazine)	~110°	CSD Analysis of piperazine derivatives

Table 1: Expected bond lengths and angles for the azetidinylpiperazine core based on related structures.

Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystal Growth:** Grow single crystals of the azetidinylpiperazine derivative suitable for X-ray diffraction. This can be achieved by slow evaporation of a saturated solution, vapor diffusion, or liquid-liquid diffusion techniques.
- **Data Collection:** Mount a suitable crystal on a goniometer head. Collect diffraction data using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K α or Cu K α radiation) and a detector.
- **Structure Solution and Refinement:** Process the collected data to obtain integrated intensities. Solve the crystal structure using direct methods or Patterson methods. Refine the structural model against the experimental data to obtain accurate atomic coordinates, bond lengths, and angles.

NMR Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential tools for the structural elucidation and conformational analysis of the azetidinylpiperazine moiety. The chemical shifts are sensitive to the electronic environment and the conformation of the rings.

^1H NMR:

- **Azetidine Ring Protons:** Typically resonate in the range of 3.0-4.0 ppm. The protons on the carbon bearing the piperazine ring will appear as a multiplet.
- **Piperazine Ring Protons:** The four methylene groups of the piperazine ring are non-equivalent and typically appear as complex multiplets in the region of 2.5-3.5 ppm.

^{13}C NMR:

- **Azetidine Ring Carbons:** Resonate in the range of 40-60 ppm.
- **Piperazine Ring Carbons:** Typically appear in the range of 45-55 ppm.

Position	^1H Chemical Shift (ppm, predicted)	^{13}C Chemical Shift (ppm, predicted)
Azetidine C2/C4	3.5 - 3.8 (t)	~50
Azetidine C3	3.0 - 3.3 (m)	~45
Piperazine C2'/C6'	2.7 - 3.0 (t)	~52
Piperazine C3'/C5'	2.5 - 2.8 (t)	~48

Table 2: Predicted ^1H and ^{13}C NMR chemical shifts for the unsubstituted 1-(azetidin-3-yl)piperazine core in CDCl_3 .

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the azetidinylpiperazine derivative in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , D_2O).
- **Data Acquisition:** Record ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).

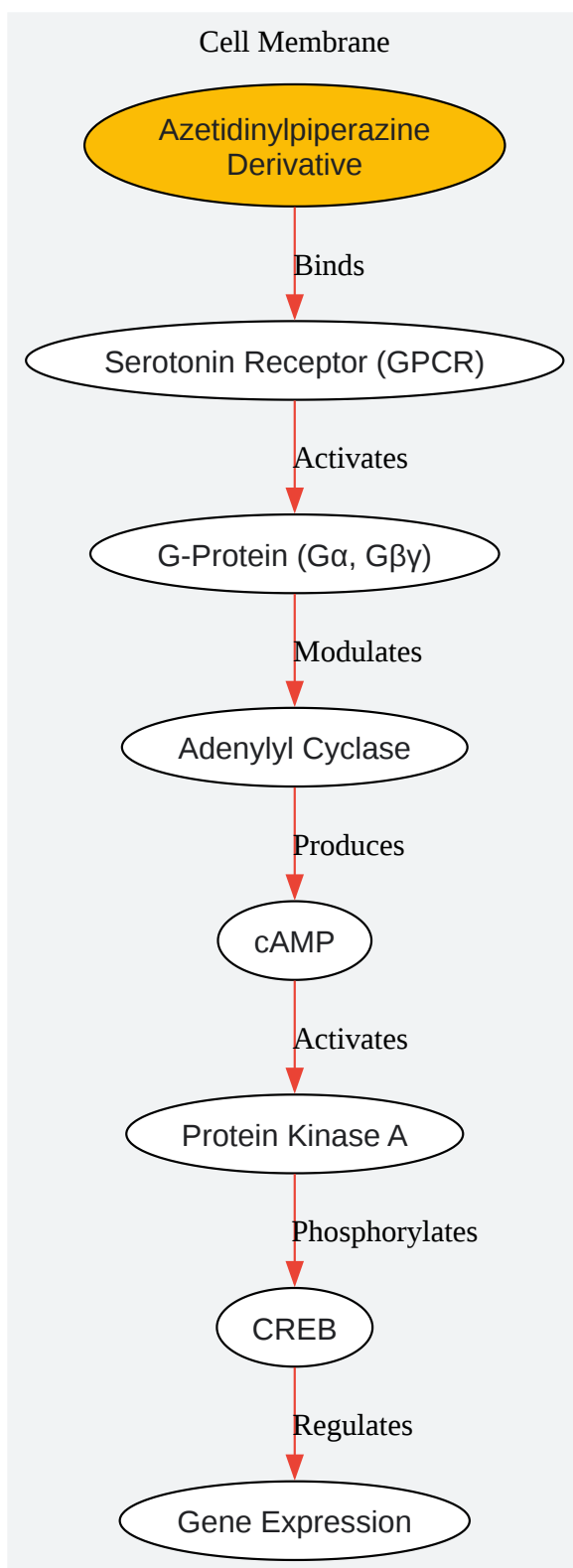
- **Spectral Analysis:** Assign the proton and carbon signals using 2D NMR techniques such as COSY, HSQC, and HMBC to confirm the connectivity and structure of the molecule.

Biological Relevance and Signaling Pathways

The azetidinyloperazine moiety is a common scaffold in compounds targeting G-protein coupled receptors (GPCRs), particularly serotonin and dopamine receptors, which are crucial in the central nervous system.

Modulation of Serotonin Receptor Signaling

Azetidinyloperazine derivatives can act as modulators of various serotonin (5-HT) receptors. The interaction with these receptors can trigger or inhibit downstream signaling cascades.

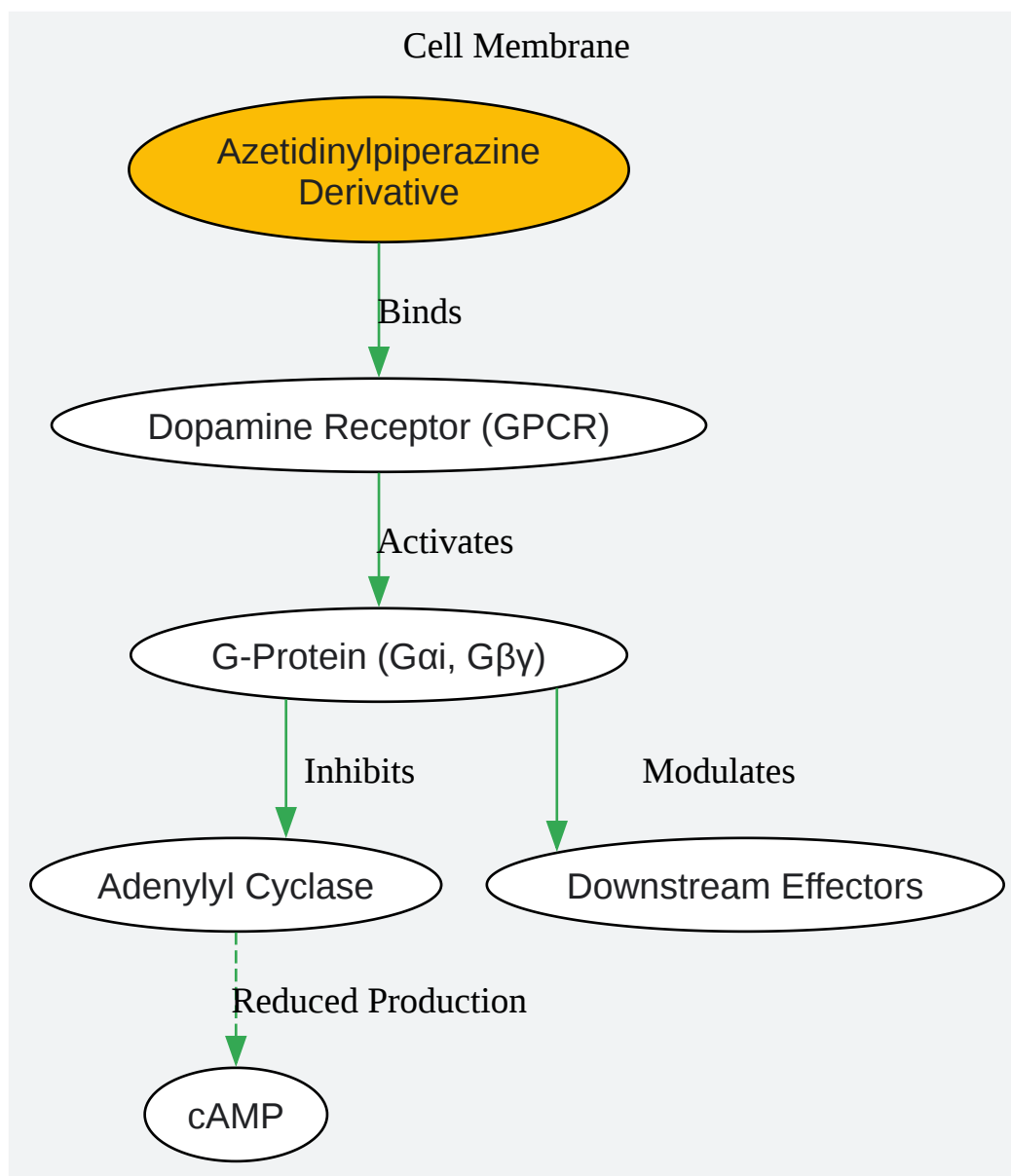


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Caption: Azetidinyloperazine modulation of a generic serotonin receptor signaling pathway.

Modulation of Dopamine Receptor Signaling

Similarly, compounds containing the azetidinyloperazine core can exhibit high affinity for dopamine receptors, influencing dopaminergic neurotransmission.



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Caption: Azetidinyloperazine modulation of a D2-like dopamine receptor signaling pathway.

Conclusion

The azetidinylpiperazine moiety represents a valuable and versatile scaffold in drug discovery. Its unique structural and conformational properties, arising from the fusion of a strained azetidine ring with a flexible piperazine ring, provide a platform for the design of potent and selective modulators of key CNS targets. A thorough understanding of its synthesis, structural characteristics, and interaction with biological pathways is essential for the rational design of novel therapeutics. This guide provides a foundational overview to aid researchers and drug development professionals in harnessing the potential of this important chemical entity.

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